

The Discovery and Isolation of Lanthionine Ketimine from Bovine Brain: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Dihydro-2H-1,4-thiazine-3,5-dicarboxylic acid

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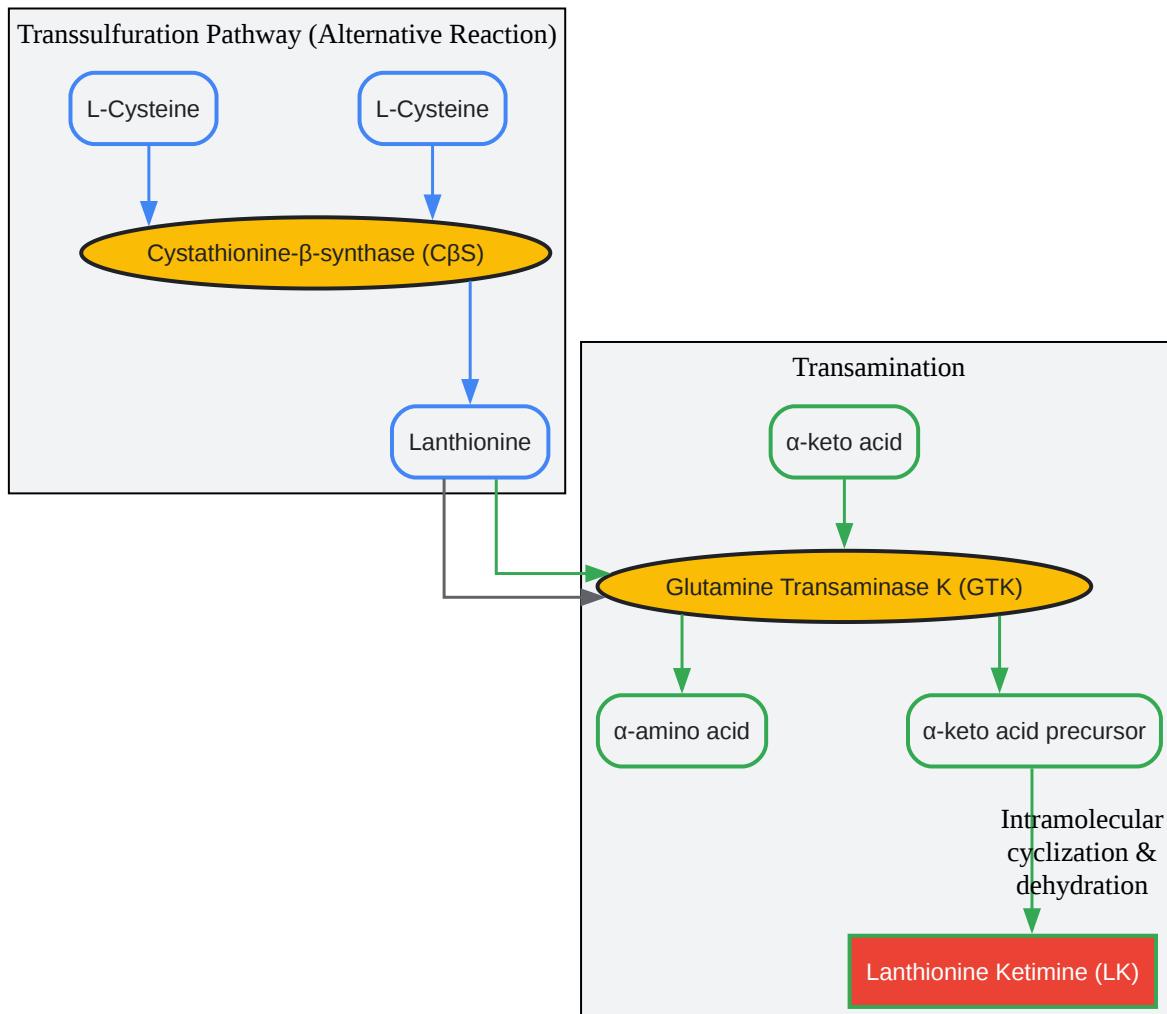
For Researchers, Scientists, and Drug Development Professionals

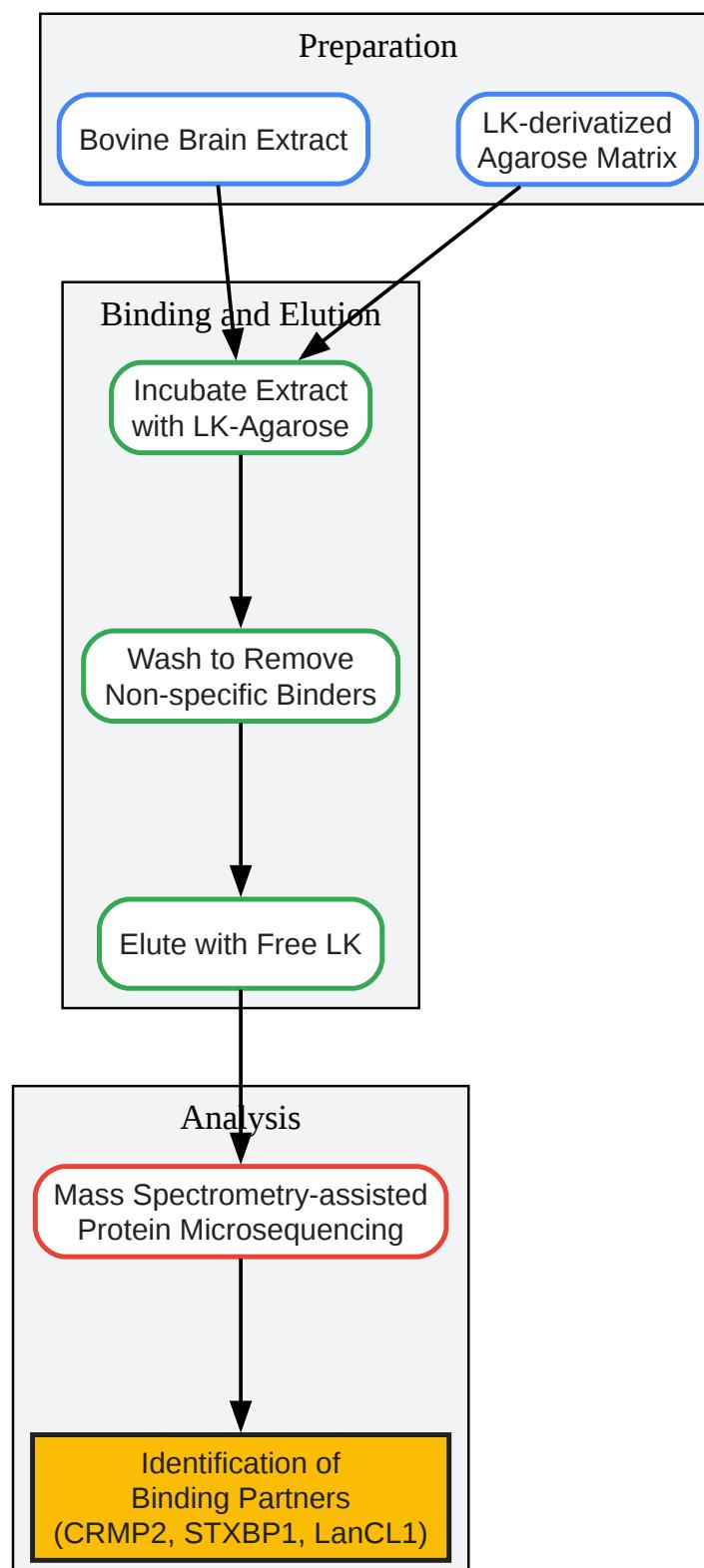
Abstract

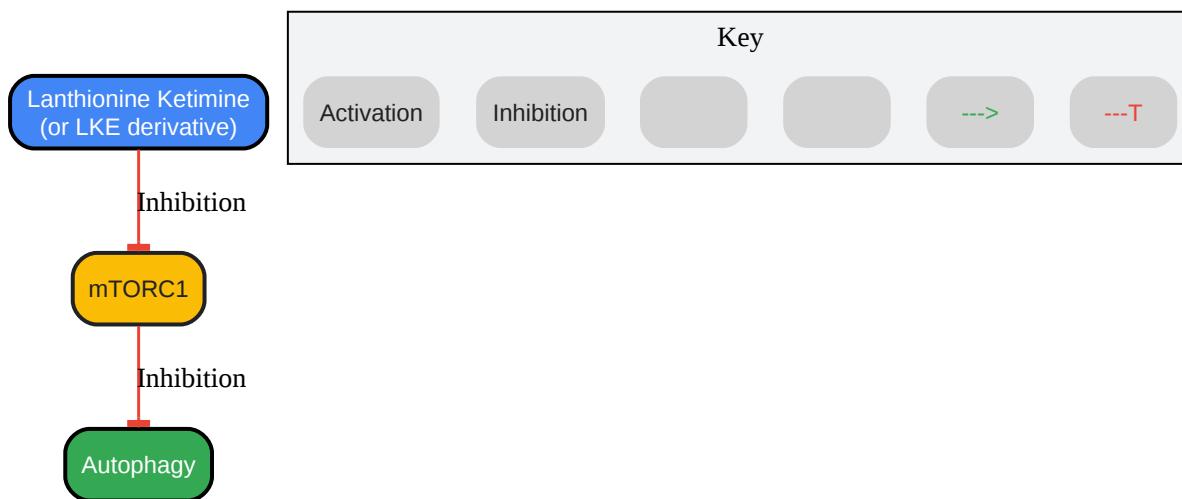
Lanthionine Ketimine (LK) is an endogenous sulfur-containing amino acid metabolite identified in the mammalian central nervous system.^[1] Initially considered a metabolic byproduct, recent research has illuminated its significant neurotrophic and neuroprotective properties, sparking interest in its potential as a therapeutic agent for neurodegenerative diseases.^{[2][3]} This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of Lanthionine Ketimine from bovine brain tissue. It details the experimental protocols for membrane preparation, radioligand binding assays, and the identification of its binding partners. Furthermore, this document summarizes key quantitative data and visualizes the biosynthetic and signaling pathways associated with this intriguing molecule.

Discovery and Biosynthesis

Lanthionine Ketimine was first identified as a natural metabolite in the bovine brain by Dorianno Cavallini and his colleagues.^[1] It is formed through the transsulfuration pathway, where the enzyme cystathione- β -synthase, in an alternative reaction, condenses two molecules of cysteine to form lanthionine.^{[1][2]} Subsequently, lanthionine undergoes transamination, catalyzed by glutamine transaminase K, to yield the cyclic thioether, Lanthionine Ketimine.^[4]







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